

Pentadecanal: A Comprehensive Physicochemical Profile for Researchers

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Compound of Interest

Compound Name: Pentadecanal

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This technical guide offers an in-depth overview of the physicochemical properties of **pentadecanal**, a long-chain fatty aldehyde with applications in the fragrance, flavor, and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development, providing a consolidated resource of quantitative data, experimental methodologies, and analytical workflows.

Core Physicochemical Properties

Pentadecanal (C₁₅H₃₀O) is a saturated fatty aldehyde that exists as a white to off-white solid at room temperature.[1][2][3] Its chemical structure consists of a fifteen-carbon chain with a terminal aldehyde group, which dictates its reactivity and physical characteristics.[4]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **pentadecanal**, compiled from various sources.

Property	Value	Units	References
Molecular Formula	C ₁₅ H ₃₀ O	[1][2][5]	
Molecular Weight	226.40	g/mol	[1][2][6]
Melting Point	24 - 26	°C	[1][2][7]
Boiling Point	284 - 286	°C (at 760 mmHg)	[1][8]
182 - 184	°C (at 23 mmHg)	[2][7]	
Density	0.827	g/cm ³	[9][10]
Vapor Pressure	0.003	mmHg (at 25 °C, est.)	[8]
Flash Point	130	°C (TCC)	[8]
Water Solubility	0.1556	mg/L (at 25 °C, est.)	[8]
logP (o/w)	6.518	(est.)	[8]
Refractive Index	1.437	[9]	
Appearance	White to almost white powder/crystal	[2][7]	

Experimental Protocols

Detailed experimental procedures for the determination of all physicochemical properties of **pentadecanal** are not readily available in the public domain. However, standard methodologies for characterizing similar organic compounds can be applied.

Determination of Melting Point

The melting point of **pentadecanal** can be determined using a standard melting point apparatus.

Methodology:

- A small, dry sample of **pentadecanal** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.

Determination of Boiling Point

The boiling point at atmospheric pressure can be determined using the distillation method. For boiling points at reduced pressure, a vacuum distillation setup is required.

Methodology (Atmospheric Pressure):

- A sample of **pentadecanal** is placed in a distillation flask with boiling chips.
- A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- The flask is heated, and the vapor is allowed to condense in a condenser.
- The temperature at which the liquid is in equilibrium with its vapor is recorded as the boiling point.

Spectroscopic Characterization (NMR, IR, MS)

Spectroscopic techniques are crucial for confirming the identity and purity of **pentadecanal**.[\[11\]](#)

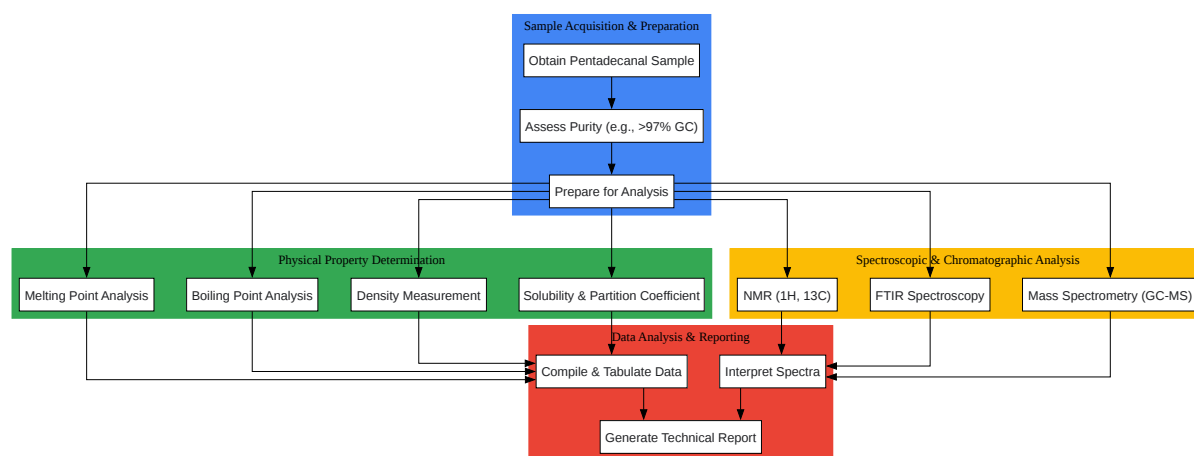
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure.[\[12\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present, notably the characteristic aldehyde $\text{C}=\text{O}$ stretch.[\[11\]](#)
- Mass Spectrometry (MS): MS provides the molecular weight and fragmentation pattern of the molecule, further confirming its identity.[\[11\]](#)

General Protocol for Spectroscopic Analysis:

- Sample Preparation: The **pentadecanal** sample is dissolved in an appropriate deuterated solvent (for NMR) or prepared as a thin film or in a suitable solvent (for IR). For MS, the sample is introduced into the instrument, often via gas chromatography (GC-MS).^{[1][13]}
- Data Acquisition: The respective spectra are acquired using the appropriate spectrometer.^[13]
- Data Analysis: The obtained spectra are analyzed to confirm the presence of characteristic peaks and fragmentation patterns corresponding to the structure of **pentadecanal**.

Analytical Workflow

The following diagram illustrates a general workflow for the physicochemical characterization of an organic compound like **pentadecanal**.



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Caption: General workflow for physicochemical characterization.

This guide provides a foundational understanding of the physicochemical properties of **pentadecanal**. For specific applications, further experimental validation is recommended.

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